

Personal protective equipment for handling 4-Ppbp maleate

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Compound of Interest

Compound Name: 4-Ppbp maleate

Cat. No.: B2466846

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Essential Safety and Handling Guide for 4-Ppbp Maleate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Ppbp maleate**, a potent sigma-1 receptor ligand and agonist. Adherence to these procedures is essential to ensure personnel safety and environmental protection.

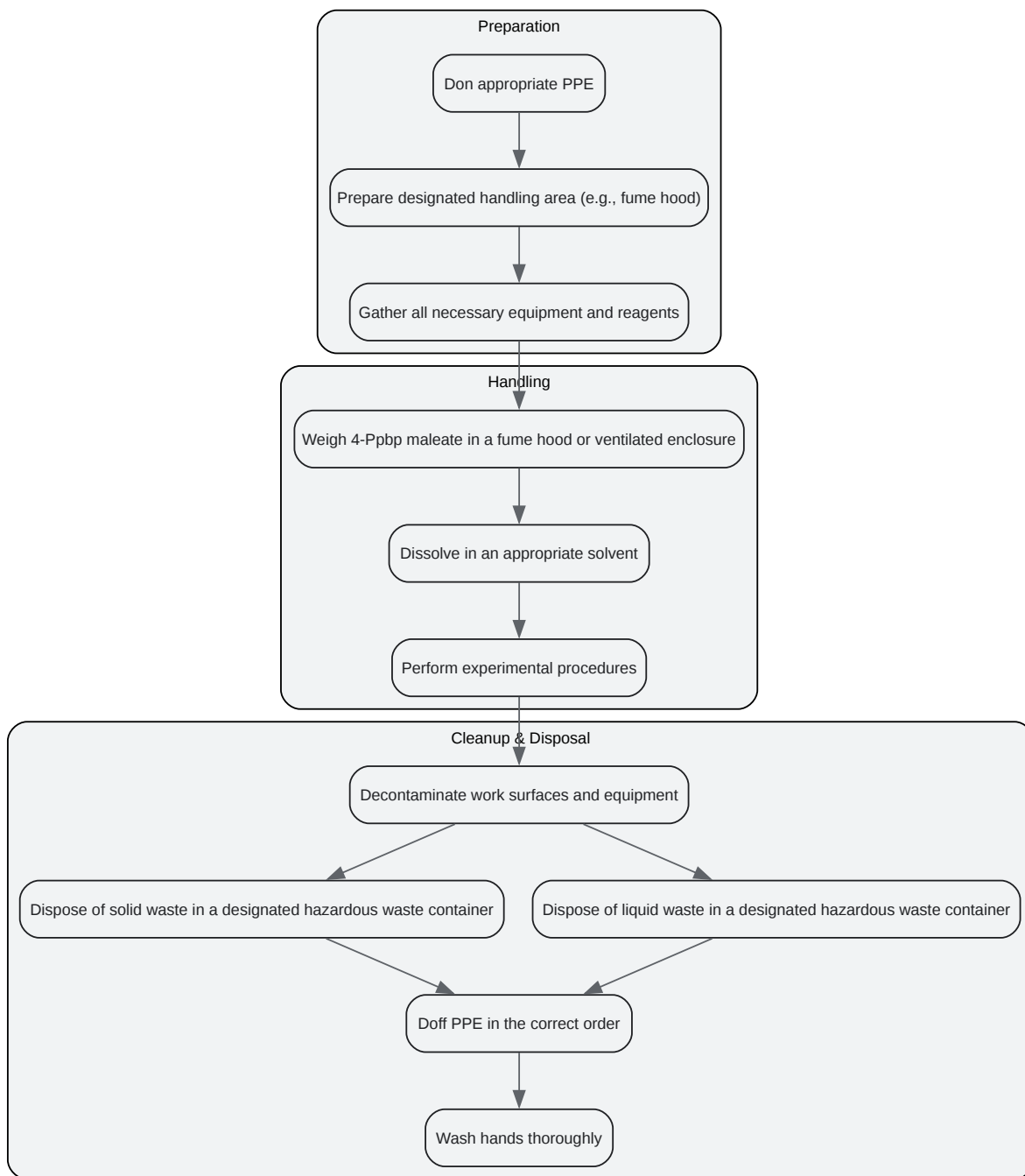
Hazard Identification and Personal Protective Equipment (PPE)

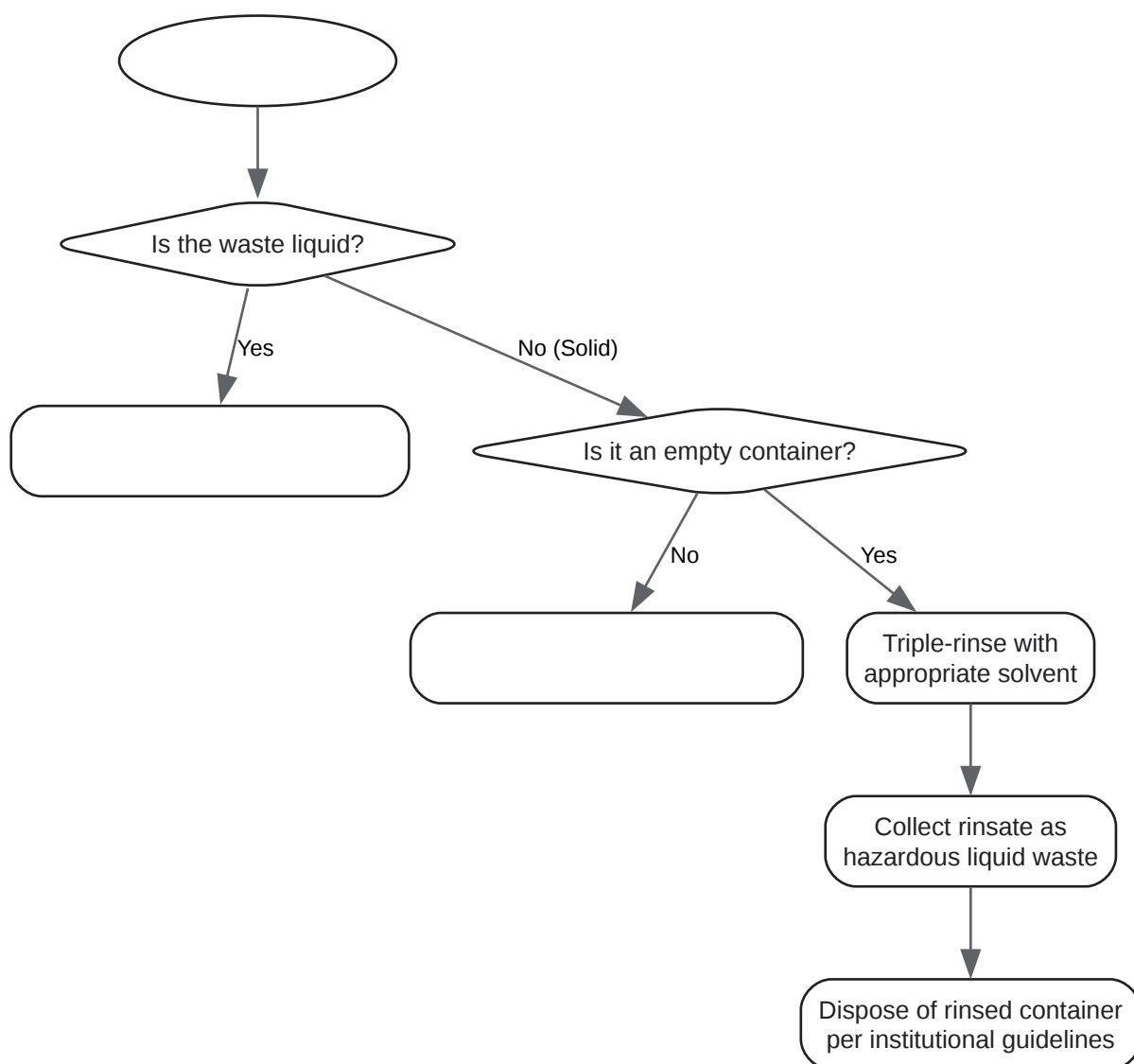
4-Ppbp maleate is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects^[1]. A thorough risk assessment should be conducted before handling. The following table summarizes the required PPE.

PPE Component	Specification	Rationale
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. A face shield should be worn when there is a significant risk of splashes.	Protects eyes from dust particles and accidental splashes of solutions containing 4-Ppbp maleate.
Hand Protection	Nitrile gloves (minimum thickness of 4 mil). For prolonged contact or handling larger quantities, consider double-gloving or using thicker chemical-resistant gloves.	Provides a barrier against skin contact. Nitrile offers good resistance to a range of chemicals. Always inspect gloves for tears or punctures before use.
Body Protection	A knee-length laboratory coat made of a polyester-cotton blend or a similar protective material. ^{[2][3]} Ensure cuffs are snug.	Protects skin and personal clothing from contamination.
Respiratory Protection	For weighing or procedures that may generate dust, a NIOSH-approved N95 or higher particulate respirator is required. ^[4]	Prevents inhalation of airborne powder, which is harmful if ingested.

Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **4-Ppbp maleate**.





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